

Comparative Analysis of Pim-1 Kinase Inhibitors: A Guide to IC50 Values

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Compound of Interest

Compound Name: *Pim-1 kinase inhibitor 10*

Cat. No.: *B12364514*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of reported IC50 values for various Pim-1 kinase inhibitors. The data is presented to facilitate objective comparison and is supported by detailed experimental methodologies.

The Pim-1 kinase, a member of the serine/threonine kinase family, is a well-documented proto-oncogene involved in the regulation of cell cycle progression, proliferation, and apoptosis.^{[1][2][3]} Its overexpression is implicated in various hematological malignancies and solid tumors, including prostate cancer and leukemia, making it an attractive target for cancer therapy.^{[1][2][4]} This guide focuses on a comparative analysis of the half-maximal inhibitory concentration (IC50) values of several compounds targeting Pim-1 kinase.

Comparative IC50 Values of Pim-1 Kinase Inhibitors

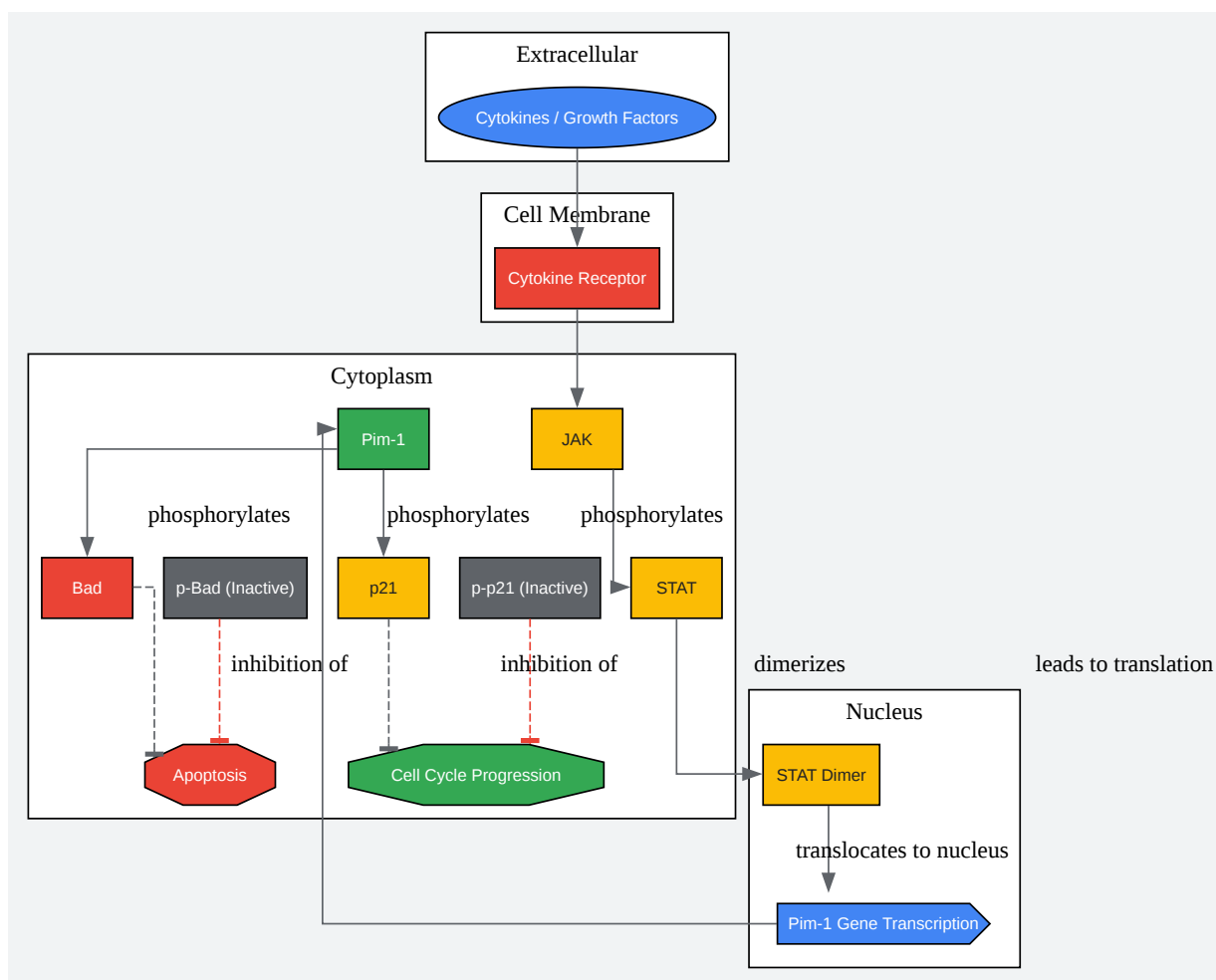
The following table summarizes the IC50 values of various inhibitors against Pim-1 kinase. For context, IC50 values for Pim-2 and Pim-3 isoforms are also included where available, offering insights into the selectivity of these compounds. The data has been compiled from various scientific publications and commercial suppliers.

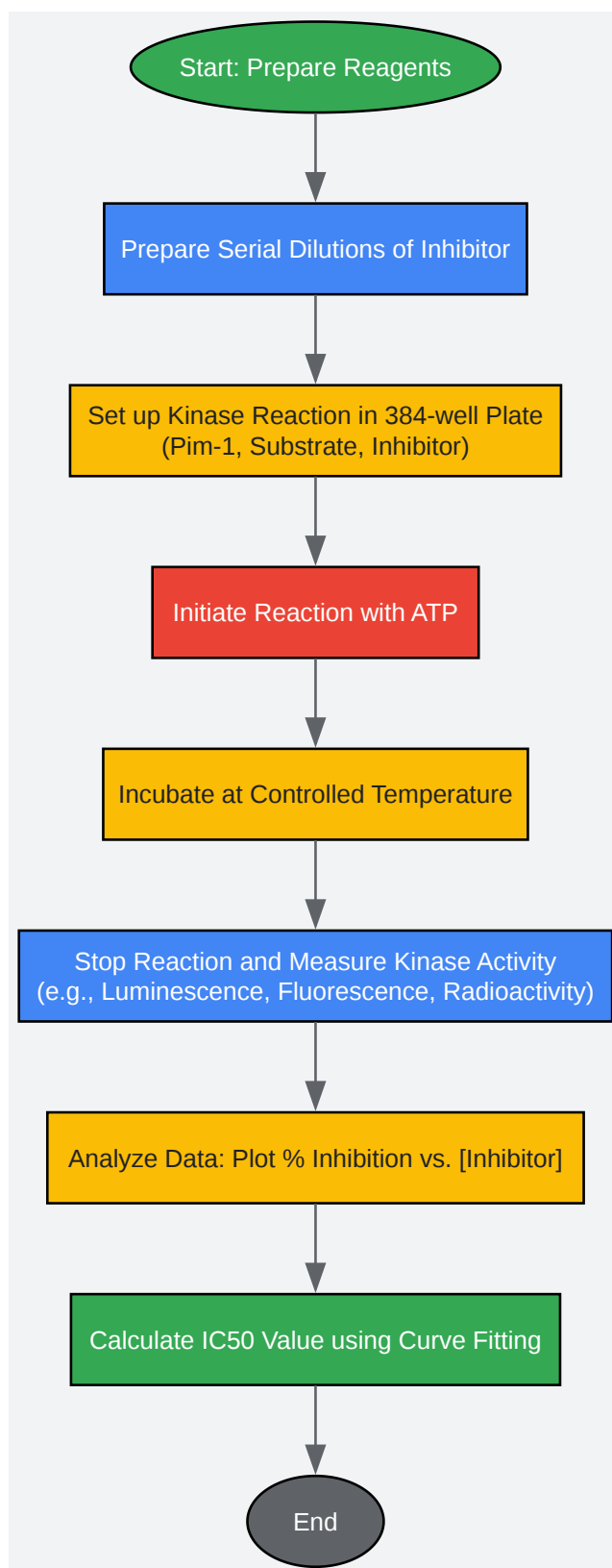
Inhibitor	Pim-1 IC50 (nM)	Pim-2 IC50 (nM)	Pim-3 IC50 (nM)	Reference
AZD1208	0.4	5	1.9	[5][6]
PIM447 (LGH447)	0.006 (Ki)	0.018 (Ki)	0.009 (Ki)	[5][7]
CX-6258	5	25	16	[5][6][7]
SGI-1776	7	363	69	[7]
Uzansertib (INCB053914)	0.24	30	0.12	[6]
SMI-4a	17	>100,000	-	[6]
TCS PIM-1 1	50	>20,000	-	[5]
Quercetagetin	340	-	-	[8]
Hispidulin	2710	-	-	[5][7]
SMI-16a	150	20	-	[6][7]
TP-3654	5 (Ki)	239 (Ki)	42 (Ki)	[6][7]
GDC-0339	0.03 (Ki)	0.1 (Ki)	0.02 (Ki)	[7]

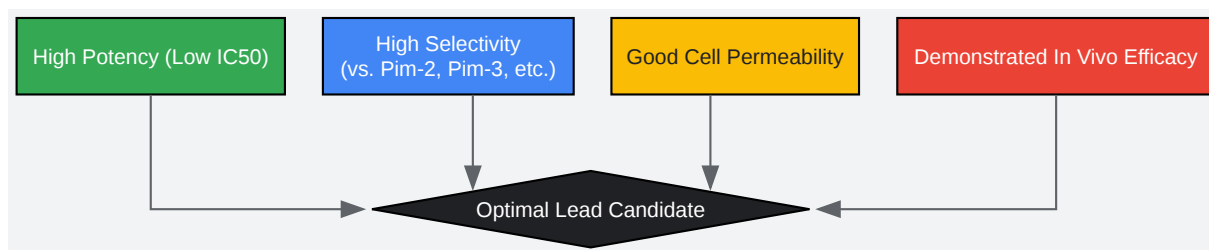
Note: Some values are reported as Ki (inhibition constant) which can be comparable to IC50 under certain assay conditions.

Pim-1 Signaling Pathway

Pim-1 kinase is a downstream effector of the JAK/STAT signaling pathway, which is activated by various cytokines and growth factors.[1][3][9] Once expressed, Pim-1 can phosphorylate a multitude of downstream targets involved in cell survival and proliferation, such as the pro-apoptotic protein Bad and the cell cycle regulator p21.[3][9]







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